

Application Notes and Protocols for C4-Ceramide in In Vivo Animal Studies

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Compound of Interest

Compound Name: C4-ceramide

Cat. No.: B15286528

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Introduction

Ceramides are a class of bioactive sphingolipids that play a crucial role in a variety of cellular processes, including apoptosis, cell cycle regulation, and stress responses. Short-chain ceramides, such as **C4-ceramide** (N-butyroyl-D-erythro-sphingosine), are cell-permeable analogs of endogenous ceramides and are valuable tools for studying ceramide-mediated signaling pathways in both in vitro and in vivo models. Their shorter acyl chain allows for increased solubility and cell permeability compared to their long-chain counterparts.

These application notes provide a comprehensive overview and detailed protocols for the use of **C4-ceramide** in in vivo animal studies, with a focus on inducing and evaluating cellular stress responses. While direct in vivo data for **C4-ceramide** is limited, the following protocols are extrapolated from studies utilizing other short-chain ceramides (e.g., C2 and C6) and provide a strong foundation for initiating in vivo experiments with **C4-ceramide**.

Data Presentation

Table 1: Physicochemical Properties of C4-Ceramide

Property	Value
Chemical Name	N-butyroyl-D-erythro-sphingosine
Synonyms	C4-Cer, Cer(d18:1/4:0)
Molecular Formula	C22H43NO3
Molecular Weight	369.58 g/mol
Appearance	White to off-white solid
Solubility	Soluble in ethanol, DMSO, and DMF. Limited solubility in aqueous solutions.

Table 2: Representative In Vivo Dosing and Efficacy of Short-Chain Ceramides (for extrapolation to C4-Ceramide)

Ceramide Analog	Animal Model	Dose	Administration Route	Observed Effects	Reference
C2-Ceramide	Rat Pups	2.0 mg/kg	Intraperitoneal (IP)	Alleviation of hyperglycemia and hyperlipidemia.	[1]
C2-Ceramide	Mice	1, 5, 10 µg/g	Intragastric (IG)	Monitored for behavioral changes and dopaminergic neuron changes.	[1]
C6-Ceramide	Rats	50 mg/kg (liposomal)	Intravenous (IV)	Rapid tissue distribution.	[2]

Note: The above table provides examples from studies using C2 and C6-ceramide. Researchers should perform dose-response studies to determine the optimal and non-toxic

dose of **C4-ceramide** for their specific animal model and experimental goals.

Experimental Protocols

Preparation of C4-Ceramide for In Vivo Administration

Challenge: **C4-ceramide** has poor solubility in aqueous solutions, which is a significant hurdle for in vivo administration. Therefore, a suitable vehicle is required.

Materials:

- **C4-ceramide** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 400 (PEG 400)
- Tween 80
- Sterile saline (0.9% NaCl) or Phosphate-Buffered Saline (PBS)

Protocol for Vehicle Formulation (Lipid-Based Emulsion):

- Weigh the desired amount of **C4-ceramide** powder in a sterile microcentrifuge tube.
- Dissolve the **C4-ceramide** in a minimal amount of DMSO. Vortex until fully dissolved.
- In a separate sterile tube, prepare the vehicle by mixing PEG 400 and Tween 80. A common ratio is 1:1 (v/v).
- Add the **C4-ceramide**/DMSO solution to the PEG 400/Tween 80 mixture and vortex thoroughly to create a homogenous solution.
- Slowly add sterile saline or PBS to the mixture while vortexing to form a stable emulsion. The final concentration of DMSO should be kept low (typically <5% of the total volume) to minimize toxicity.
- Visually inspect the solution for any precipitation. The final formulation should be a clear or slightly opalescent solution.

- Prepare the vehicle control using the same procedure but without the **C4-ceramide**.

In Vivo Administration of C4-Ceramide in Mice

Animal Model:

- Species: Mouse (e.g., C57BL/6 or BALB/c)
- Age: 8-12 weeks
- Sex: As per experimental design, but use consistent sex within an experiment.

Administration Routes:

- Intraperitoneal (IP) Injection:
 - Restrain the mouse appropriately.
 - Using a 25-27 gauge needle, inject the prepared **C4-ceramide** solution into the lower right or left quadrant of the abdomen, avoiding the midline to prevent damage to the bladder or cecum.
 - Suggested Starting Dose: Based on data from other short-chain ceramides, a starting dose in the range of 1-10 mg/kg can be considered. A dose-response study is highly recommended.
- Intravenous (IV) Injection (via tail vein):
 - This route ensures rapid systemic distribution but may require a more sophisticated formulation (e.g., liposomes) to avoid precipitation in the bloodstream.
 - Warm the mouse's tail to dilate the veins.
 - Inject the **C4-ceramide** solution slowly into one of the lateral tail veins using a 27-30 gauge needle.
 - Suggested Starting Dose: If using a liposomal formulation, a higher dose (e.g., up to 50 mg/kg) may be tolerated, as suggested by C6-ceramide studies.[\[2\]](#)

Assessment of Biological Effects

a) Induction of Apoptosis in Liver Tissue:

- Tissue Collection: At a predetermined time point after **C4-ceramide** administration (e.g., 6, 12, or 24 hours), euthanize the mice according to approved institutional protocols. Perfuse with PBS to remove blood from the organs.
- Tissue Processing: Excise the liver and fix a portion in 10% neutral buffered formalin for histology. Snap-freeze another portion in liquid nitrogen for molecular analysis.
- TUNEL Assay (for apoptosis detection in tissue sections):
 - Embed the formalin-fixed liver tissue in paraffin and cut 5 μ m sections.
 - Perform a TUNEL (Terminal deoxynucleotidyl transferase dUTP nick end labeling) assay according to the manufacturer's instructions to detect DNA fragmentation, a hallmark of apoptosis.
 - Counterstain with a nuclear stain (e.g., DAPI).
 - Visualize under a fluorescence microscope and quantify the percentage of TUNEL-positive cells.
- Western Blot Analysis (for apoptosis-related proteins):
 - Homogenize the snap-frozen liver tissue in RIPA buffer with protease and phosphatase inhibitors.
 - Determine protein concentration using a BCA assay.
 - Perform SDS-PAGE and transfer proteins to a PVDF membrane.
 - Probe the membrane with primary antibodies against key apoptosis markers such as cleaved Caspase-3, Bax, and Bcl-2.
 - Use a loading control (e.g., β -actin or GAPDH) for normalization.

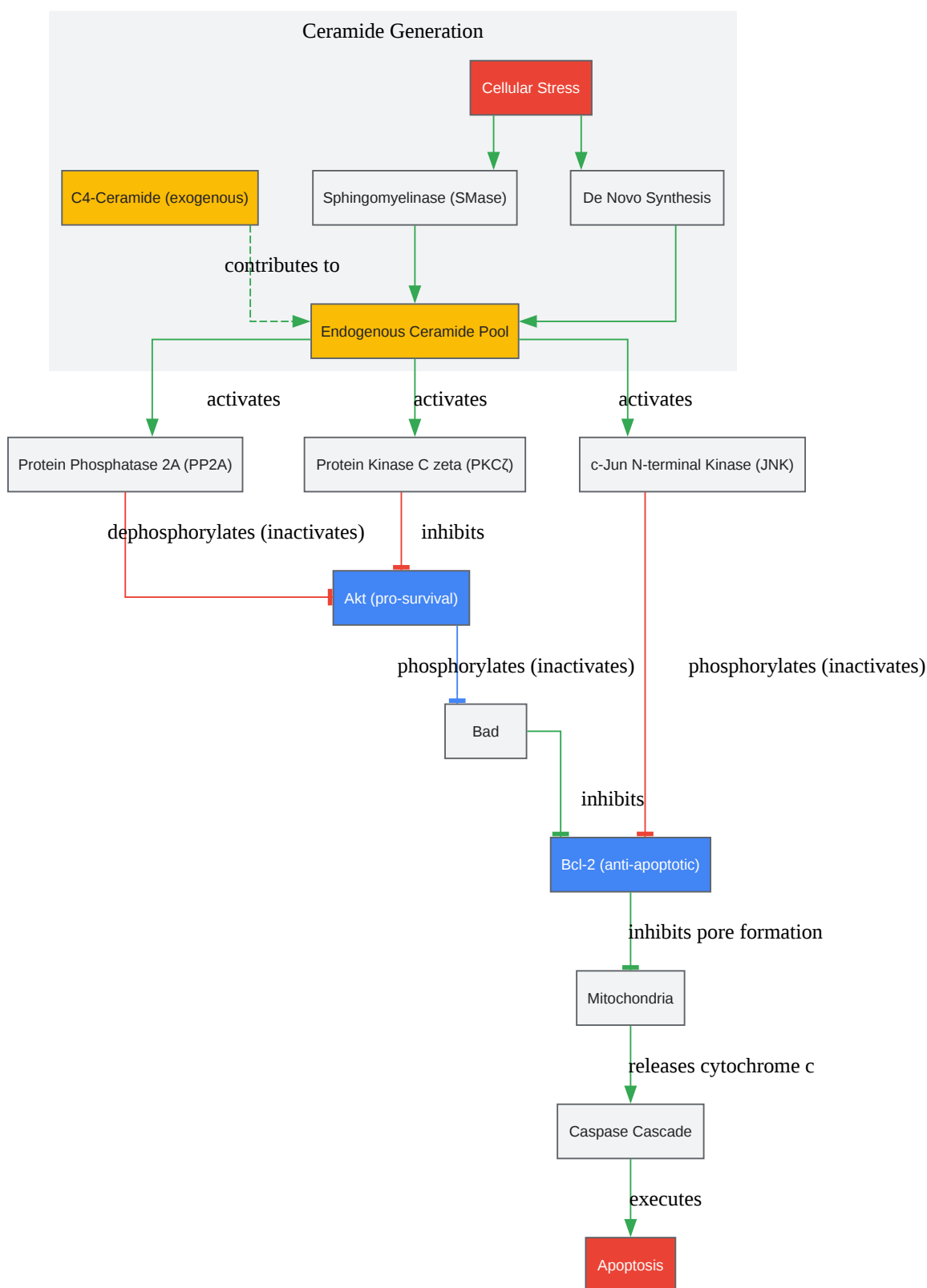
- Incubate with HRP-conjugated secondary antibodies and detect using an enhanced chemiluminescence (ECL) substrate.

b) Cell Cycle Analysis in Splenocytes:

- Spleen Collection and Cell Isolation: At the desired time point, euthanize the mice and aseptically remove the spleen.
- Prepare a single-cell suspension of splenocytes by gently mashing the spleen through a 70 μ m cell strainer.
- Lyse red blood cells using an ACK lysis buffer.
- Wash the splenocytes with PBS.
- Propidium Iodide (PI) Staining and Flow Cytometry:
 - Fix the splenocytes in ice-cold 70% ethanol overnight at -20°C.
 - Wash the cells with PBS and resuspend in a staining solution containing PI and RNase A.
 - Incubate in the dark for 30 minutes at room temperature.
 - Analyze the cell cycle distribution (G0/G1, S, and G2/M phases) using a flow cytometer. An increase in the sub-G1 peak is indicative of apoptosis.

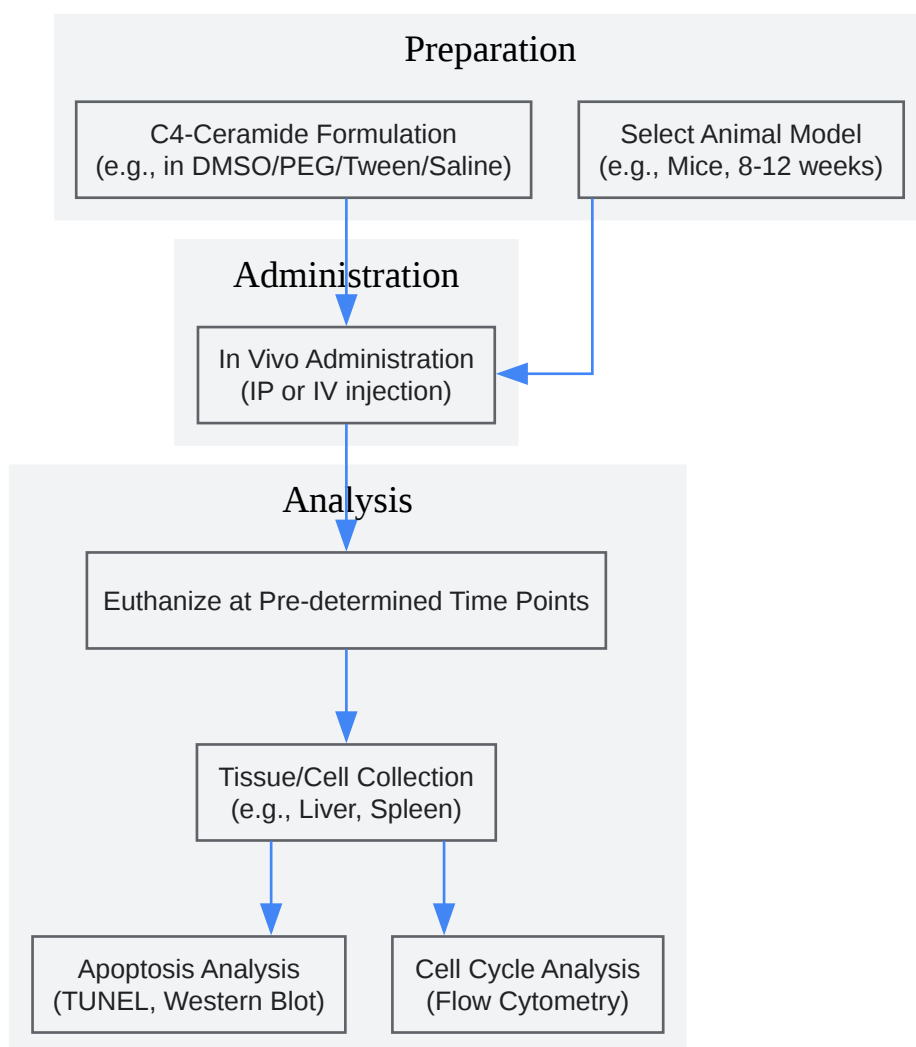
Signaling Pathways and Visualizations

Ceramides are known to influence several key signaling pathways related to cellular stress and apoptosis. The diagrams below illustrate these pathways and a general experimental workflow.



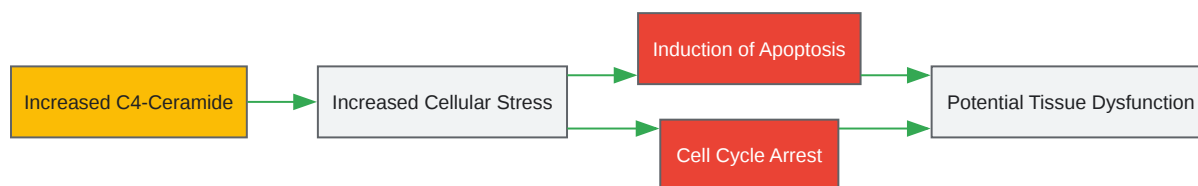
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Caption: Ceramide-mediated signaling pathways leading to apoptosis.



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Caption: General experimental workflow for in vivo **C4-ceramide** studies.



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Caption: Logical relationship of **C4-ceramide** effects in vivo.

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References

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- 2. Increased Levels of Short-Chain Ceramides Modify the Lipid Organization and Reduce the Lipid Barrier of Skin Model Membranes - PMC [pmc.ncbi.nlm.nih.gov]
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